

amitriptyline hydrochloride essential medicines WHO list

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Compound Focus: Amitriptyline Hydrochloride

CAS No.: 549-18-8

Cat. No.: S518677

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Key Scientific, Clinical, and Regulatory Information

The tables below summarize core information about **amitriptyline hydrochloride** relevant to researchers and drug development professionals.

Table 1: Drug Profile and Regulatory Status

Aspect	Details
Drug Class	Tricyclic antidepressant (TCA) [1] [2]
Primary Mechanism of Action	Inhibition of serotonin and norepinephrine reuptake (SERT and NET) at presynaptic terminals; also a functional inhibitor of acid sphingomyelinase (ASM) [3] [2] [4]
FDA-Approved Indications	Major Depressive Disorder (MDD) in adults [2]
Common Off-Label Uses	Neuropathic pain, migraine prophylaxis, fibromyalgia, anxiety, insomnia, irritable bowel syndrome [1] [2] [5]

Aspect	Details
WHO Essential Medicines List (EML)	Status not confirmed in search results. The current EML is dated September 2025 [6].
EMA Pharmacovigilance	Subject to periodic safety update reports (PSURs) in the EU [7]

Table 2: Selected Quantitative Data from Recent Research

Parameter / Finding	Value / Context	Source / Model
Analytical LOD (Spectrophotometric)	0.49 - 0.55 $\mu\text{g mL}^{-1}$	Bulk & pharmaceutical tablets [8]
Inhibits Bronchoconstriction (IC_{50} range)	0.1 - 5 μM	Rat precision-cut lung slices (PCLS) [4]
Reduces Caveolae Number	Dramatic reduction shown	Electron microscopy of rat lung tissue [4]
Activates Gai/o Protein Signaling	Increased impedance (label-free biosensor)	Rat C6 astroglial cells [9]

Detailed Experimental Protocol: Spectrophotometric Quantification

The following is a detailed methodology for the quantification of **amitriptyline hydrochloride** in pharmaceutical tablets, adapted from a 2024 study [8]. This method was developed and validated per ICH guidelines.

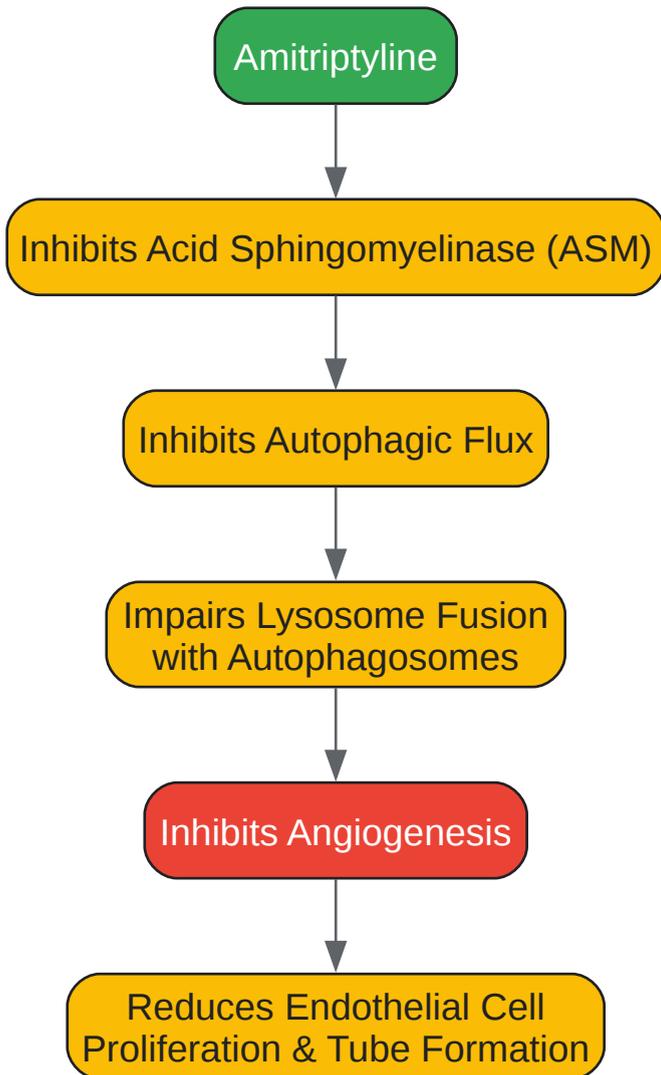
- **1. Principle:** The method is based on the formation of ion-pair complexes between the amitriptyline base and acidic dyes (Bromothymol Blue, BTB, or Bromocresol Purple, BCP) in an organic solvent, which can be measured spectrophotometrically without an extraction step.
- **2. Reagents & Equipment:**
 - **Drug & Samples:** Amitriptyline HCl standard, commercial tablets.

- **Reagents:** Bromothymol Blue (BTB), Bromocresol Purple (BCP), Dichloromethane (DCM), Sodium Hydroxide (NaOH), anhydrous Sodium Sulfate (Na₂SO₄).
- **Equipment:** UV-Vis Spectrophotometer, 1 cm quartz cuvettes, volumetric flasks, separatory funnel.
- **3. Standard Solution Preparation:**
 - Dissolve pure AMIH in distilled water.
 - Render alkaline with 0.1 N NaOH.
 - Extract the free amitriptyline base (AMI) with four successive portions of DCM in a separatory funnel.
 - Pass the combined DCM extracts through anhydrous Na₂SO₄ to dry.
 - Dilute to the mark in a volumetric flask with DCM to create a stock solution (e.g., 250 µg mL⁻¹). Further dilute to a working standard of 25 µg mL⁻¹ AMI base.
- **4. Assay Procedure for BTB Method:**
 - Transfer aliquots (0.2 - 5.0 mL) of the 25 µg mL⁻¹ AMI standard to 10 mL volumetric flasks.
 - Adjust the volume to 5.0 mL with DCM.
 - Add 1.0 mL of 0.1% (w/v) BTB solution in DCM to each flask.
 - Let stand for 5 minutes, then dilute to volume with DCM.
 - Measure absorbance at **410 nm** against a reagent blank.
- **5. Assay Procedure for BCP Method:**
 - Transfer aliquots (0.2 - 4.0 mL) of the 25 µg mL⁻¹ AMI standard to 10 mL volumetric flasks.
 - Adjust the volume to 4.0 mL with DCM.
 - Add 1.0 mL of 0.1% (w/v) BCP solution in DCM to each flask.
 - Let stand for 5 minutes, then dilute to volume with DCM.
 - Measure absorbance at **400 nm** against a reagent blank.
- **6. Tablet Analysis:**
 - Weigh and powder ten tablets.
 - Weigh a portion equivalent to 25 mg of AMI base, transfer to a volumetric flask, and add distilled water.
 - Shake for 15 minutes, dilute to volume, and filter.
 - Render the filtrate alkaline and extract the AMI base with DCM as described in the standard preparation.
 - Analyze the final extract using the BTB or BCP procedures.

Mechanism of Action & Signaling Pathways

Amitriptyline's therapeutic effects were traditionally attributed to monoamine reuptake inhibition. Recent research reveals novel mechanisms, including the inhibition of autophagic flux and specific G-protein coupled receptor (GPCR) signaling.

1. Amitriptyline in the Inhibition of Autophagic Flux and Angiogenesis Research indicates that amitriptyline, as an acid sphingomyelinase (ASM) inhibitor, can disrupt the ASM-autophagic flux axis, which is crucial for cellular homeostasis. This mechanism has been implicated in its inhibitory effect on endothelial cell proliferation and angiogenesis, potentially linked to its cardiovascular side effects [3].



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2. Amitriptyline-Induced GDNF Production via Gai/o Signaling In astroglial cells, amitriptyline can induce the production of Glial cell line-Derived Neurotrophic Factor (GDNF), a non-monoamine mechanism potentially relevant for antidepressant effects. This process is mediated by the activation of pertussis toxin (PTX)-sensitive Gai/o proteins [9].



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How to Confirm WHO EML Status

To definitively confirm whether **amitriptyline hydrochloride** is on the WHO Essential Medicines List, I recommend you:

- **Consult the Official List:** Access the most current PDF versions of the **WHO Model List of Essential Medicines** and the **Essential Medicines List for Children** directly from the WHO website [6]. These documents contain the definitive and searchable list of inclusions.
- **Check National Medicines Lists:** Many countries adopt and adapt the WHO EML. Reviewing the essential medicines list for your specific country of interest may also provide relevant information.

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